

Technical Safety Architecture: 4'-Bromo-2-(2-fluorophenyl)acetophenone

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Compound of Interest

Compound Name: 4'-Bromo-2-(2-fluorophenyl)acetophenone

CAS No.: 898784-65-1

Cat. No.: B1613866

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A Strategic Guide for High-Throughput Synthesis & Drug Discovery Executive Summary & Compound Intelligence

In the landscape of medicinal chemistry, **4'-Bromo-2-(2-fluorophenyl)acetophenone** (CAS: 898784-65-1) serves as a critical "deoxybenzoin" scaffold. Unlike simple acetophenones, this molecule bridges two distinct aryl domains—a brominated ring primed for cross-coupling (e.g., Suzuki-Miyaura) and a fluorinated ring offering metabolic stability and lipophilicity modulation.

This guide moves beyond the static limitations of a standard SDS. It synthesizes physicochemical properties with operational risk management, ensuring that researchers understand not just what the hazards are, but why they exist based on the molecular architecture.

Chemical Identity Matrix

Parameter	Technical Specification
IUPAC Name	1-(4-Bromophenyl)-2-(2-fluorophenyl)ethan-1-one
Common Name	4'-Bromo-2-(2-fluorophenyl)acetophenone
CAS Number	898784-65-1
Molecular Formula	C ₁₄ H ₁₀ BrFO
Molecular Weight	293.13 g/mol
SMILES	<chem>O=C(C1=CC=C(Br)C=C1)CC2=CC=CC=C2F</chem>
Structure Class	Deoxybenzoin Derivative (1,2-diphenylethanone)
Physical State	Solid (White to Off-White Crystalline Powder)

Hazard Identification & Mechanistic Toxicology

The "Alpha-Carbon" Distinction (Critical Safety Insight)

A common error in handling acetophenone derivatives is conflating aryl bromides with alpha-bromo ketones.

- Alpha-Halo Ketones (e.g., Phenacyl Bromide): Highly potent lachrymators and corrosives due to the reactive alkyl halide adjacent to the carbonyl.
- Target Compound (4'-Bromo...): The bromine is located on the phenyl ring (aryl bromide). The alpha-carbon bears a fluorophenyl group, not a halogen.
- Conclusion: This compound is NOT a lachrymator or corrosive.^[1] It acts primarily as a Skin/Eye/Respiratory Irritant.

GHS Classification (29 CFR 1910.1200 / EU CLP)

Based on Structure-Activity Relationship (SAR) analysis of deoxybenzoin analogs:

- Signal Word:WARNING

- Hazard Statements:
 - H302: Harmful if swallowed (Acute Tox. 4).
 - H315: Causes skin irritation (Skin Irrit. 2).
 - H319: Causes serious eye irritation (Eye Irrit. 2A).
 - H335: May cause respiratory irritation (STOT SE 3).

Precautionary Logic

- P261: Avoid breathing dust/fume. (The solid powder can form irritant aerosols).
- P280: Wear protective gloves/eye protection. (Fluorinated aromatics can enhance lipophilic absorption).

Operational Risk Management Protocols

The "Deoxybenzoin" Handling Workflow

This protocol ensures containment of the solid and mitigation of cross-contamination during weighing and reaction setup.

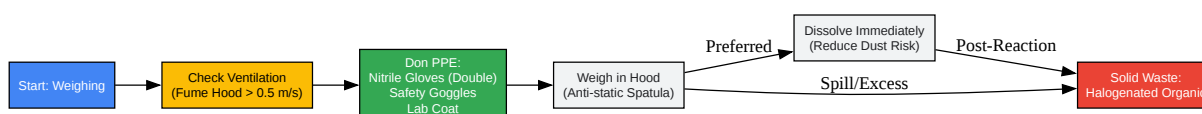


Figure 1: Safe Handling Workflow for Deoxybenzoin Derivatives

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Figure 1: Operational workflow emphasizing immediate dissolution to minimize dust exposure.

Personal Protective Equipment (PPE) Rationale

- Hand Protection: Nitrile gloves (0.11 mm min thickness).

- Reasoning: Brominated aromatics are moderately lipophilic. Latex provides poor resistance to organic solvents often used with this compound (DCM, THF). Double gloving is recommended during synthesis to prevent permeation of the solvent-solute complex.
- Respiratory Protection:
 - Standard: Fume hood handling is sufficient.
 - Emergency (Spill): N95 (US) or P2 (EU) dust mask if powder is aerosolized outside the hood.

Emergency Response Architecture

In the event of thermal decomposition or accidental release, the presence of Bromine (Br) and Fluorine (F) atoms dictates specific response protocols.

Fire Fighting Measures

- Hazardous Combustion Products:
 - Carbon Oxides (CO, CO₂): Asphyxiants.
 - Hydrogen Bromide (HBr): Corrosive, toxic gas.
 - Hydrogen Fluoride (HF): Critical Hazard. Although the F-C bond is stable, high-temperature incineration can release trace HF.
- Extinguishing Media: Water spray, Alcohol-resistant foam, Dry chemical, or CO₂.^[2]
- Tactical Advice: Firefighters must wear SCBA. Water runoff must be contained (HBr/HF acidification of waterways).

Accidental Release (Spill Logic)

- Evacuate: Clear the immediate area of non-essential personnel.
- Isolate: Mark the zone.
- Neutralize:

- Dry Spill: Sweep up using a dust suppressant (or wet paper towels) to avoid aerosolization. Place in a sealed container labeled "Halogenated Organic Waste."
- Wet Spill: Absorb with vermiculite or sand. Do not use combustible materials like sawdust.

Synthesis & Reactivity Context

Understanding the use of the chemical helps predict downstream hazards.

Common Reaction Pathways

This scaffold is typically used in Palladium-Catalyzed Cross-Couplings (Suzuki, Buchwald-Hartwig) targeting the 4'-Bromo position.

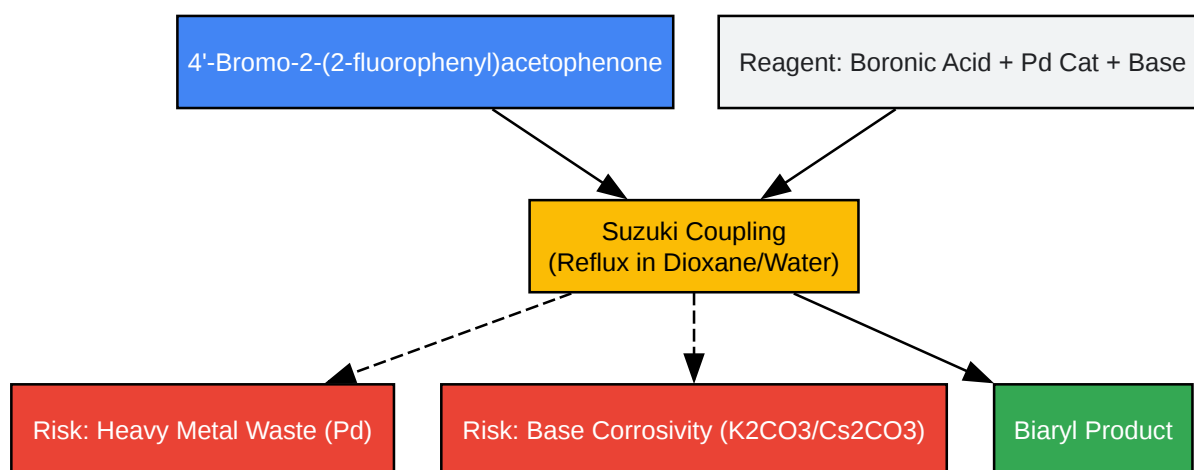


Figure 2: Downstream Process Risks in Standard Application

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Figure 2: Integration of the compound into a standard drug discovery workflow, highlighting secondary risks.

Storage & Stability

- Conditions: Store in a cool, dry place (2-8°C recommended for long-term).
- Incompatibilities: Strong Oxidizing Agents (peroxides, nitrates).
- Shelf Life: Generally stable >2 years if protected from light and moisture.

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